

Methyl 4-ethyl-3-iodobenzoate synthesis protocol

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Compound of Interest

Compound Name: **Methyl 4-ethyl-3-iodobenzoate**

Cat. No.: **B566073**

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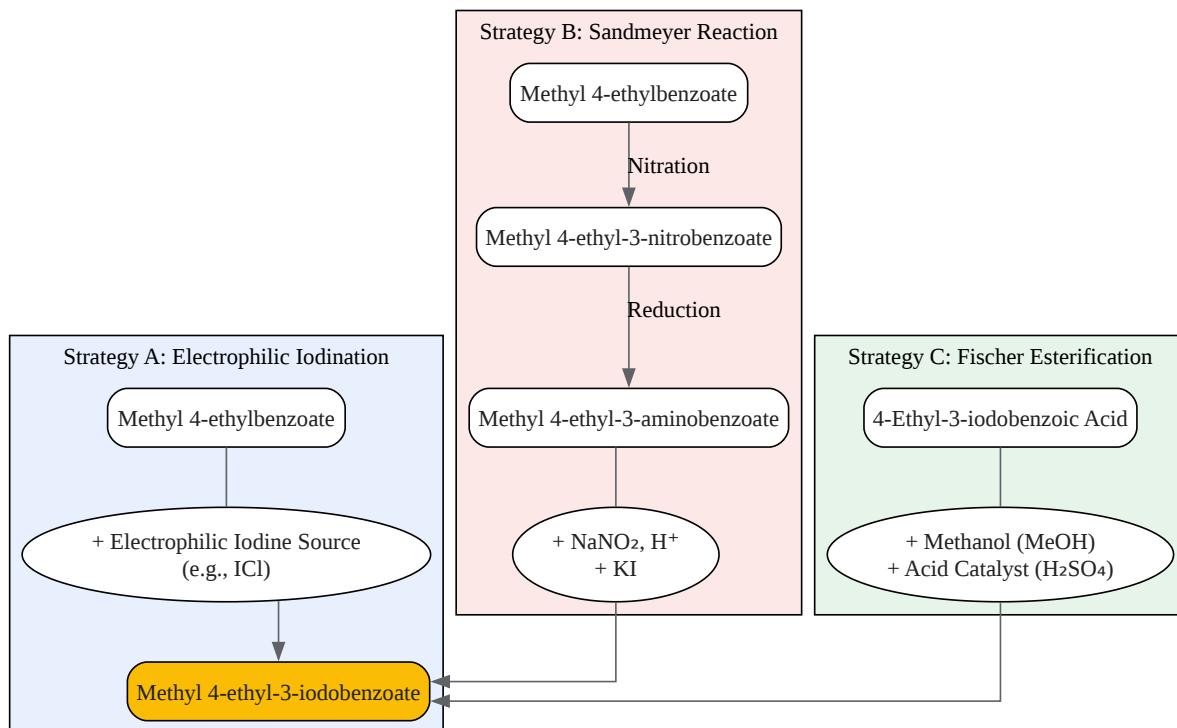
An In-depth Technical Guide to the Synthesis of **Methyl 4-ethyl-3-iodobenzoate**

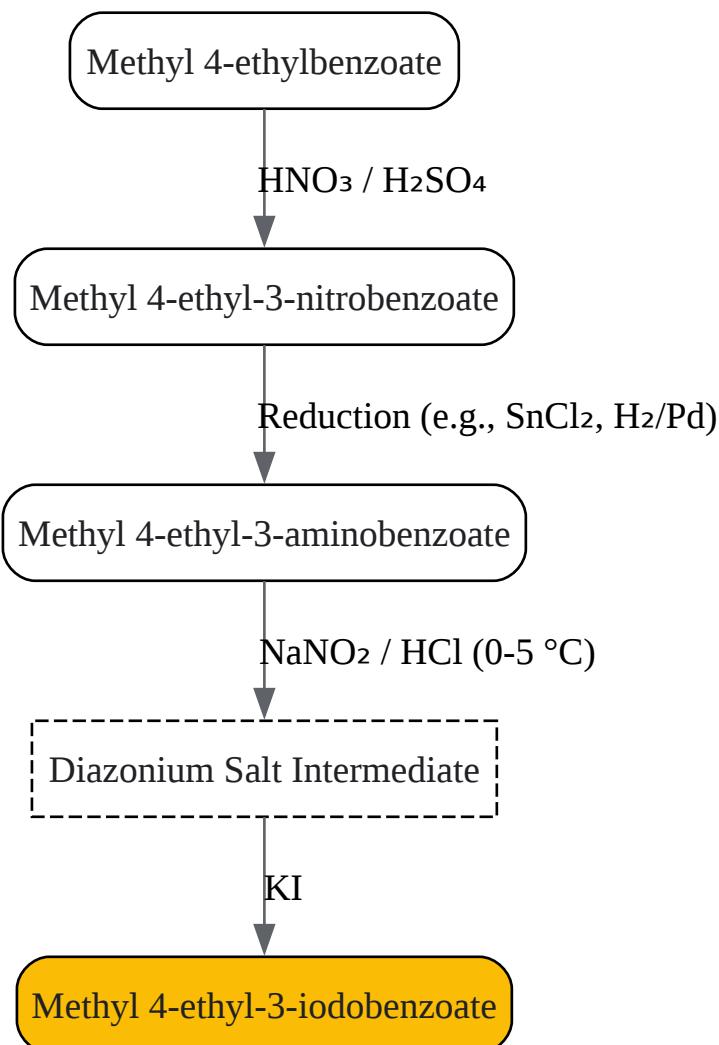
Abstract

Methyl 4-ethyl-3-iodobenzoate (CAS No: 51885-91-7) is a halogenated aromatic ester of significant interest in synthetic organic chemistry.^[1] Its structure, featuring an ethyl group, a methyl ester, and a strategically positioned iodine atom, makes it a versatile building block for the construction of more complex molecules, particularly in the fields of pharmaceutical and materials science. The aryl iodide moiety is especially valuable for its participation in a wide array of cross-coupling reactions, such as Suzuki-Miyaura and Sonogashira couplings.^{[2][3]} This guide provides a comprehensive overview of the primary synthetic strategies for obtaining **methyl 4-ethyl-3-iodobenzoate**, offering in-depth analysis of the chemical principles, detailed step-by-step protocols, and a comparative evaluation to assist researchers in selecting the optimal pathway for their specific needs.

Strategic Overview: A Retrosynthetic Analysis

The primary challenge in synthesizing **methyl 4-ethyl-3-iodobenzoate** lies in achieving the desired 1,2,4-trisubstitution pattern with high regioselectivity. The two electron-directing groups—the activating ethyl group (ortho-, para-directing) and the deactivating methyl ester group (meta-directing)—are in a para relationship. This arrangement dictates the feasible synthetic approaches. A retrosynthetic analysis reveals three logical pathways, each with distinct advantages and considerations.



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References

- 1. CAS 51885-91-7: methyl 4-ethyl-3-iodo-benzoate [cymitquimica.com]
- 2. 4-Ethyl-3-iodobenzoic Acid|Research Chemical [benchchem.com]
- 3. Methyl 4-iodobenzoate - Wikipedia [en.wikipedia.org]

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